

# chlorphenesin carbamate vs methocarbamol pharmacokinetics comparative

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Chlorphenesin Carbamate

CAS No.: 886-74-8

Cat. No.: S523545

Get Quote

## Pharmacokinetic and Metabolic Profile Comparison

The table below summarizes the available comparative and agent-specific data.

Parameter	Chlorphenesin Carbamate	Methocarbamol
<b>Known Comparative Data</b>	A comparative pharmacokinetic study exists, but no abstract or data is available. [1]	
<b>Absorption</b>	Information not available in search results.	Rapidly absorbed; [2] detected in blood within 10 minutes. [3] Tmax: ~1-2 hours. [2] [3]
<b>Distribution</b>	Information not available in search results.	Plasma protein binding: 46-50%. [2]
<b>Metabolism</b>	Extensive; 29 metabolites identified via pathways: Hydroxylation, amide hydrolysis, O-glucuronidation, sulfation, and their combinations. [4] Metabolite 4-CPA is WADA-prohibited. [4]	Hepatic via dealkylation, hydroxylation, and conjugation. [2] [3] Does not produce guaifenesin as a metabolite. [5]

Parameter	Chlorphenesin Carbamate	Methocarbamol
Elimination	Information not available in search results.	Half-life: 1-2 hours. [2] [5] [3] Excretion: Primarily in urine as conjugates; small amount unchanged. [2] [6] [3]
Key Characteristics	A 2025 study identified 18 new metabolites, suggesting M9 and M10 as long-lasting biomarkers for doping control. [4]	Centrally-acting skeletal muscle relaxant with an unknown mechanism. [2] [5]

## Experimental Protocols for Pharmacokinetic Profiling

The methodologies from recent studies demonstrate modern approaches for characterizing these compounds.

### Liquid Chromatography-High-Resolution Mass Spectrometry (LC-HRMS) for Chlorphenesin Carbamate Metabolites

A 2025 study used this protocol to fully characterize the metabolic profile of **chlorphenesin carbamate**. [4]

- **Study Design:** Ten volunteers orally took **chlorphenesin carbamate** tablets, with urine samples collected before and after dosing. [4]
- **Sample Analysis:** Urine samples were analyzed using **liquid chromatography-Q Exactive HF orbitrap mass spectrometry (LC-Q Exactive HF-MS)**. [4]
- **Data Acquisition:** The mass spectrometer operated in **full MS and data-dependent MS2 (full MS-ddMS2) scanning modes**. This allows for untargeted detection of metabolites and subsequent fragmentation to elucidate their structures. [4]
- **Metabolite Identification:** Metabolites were identified based on **accurate mass determination** (for molecular formula) and **fragmentation pattern analysis**. [4]

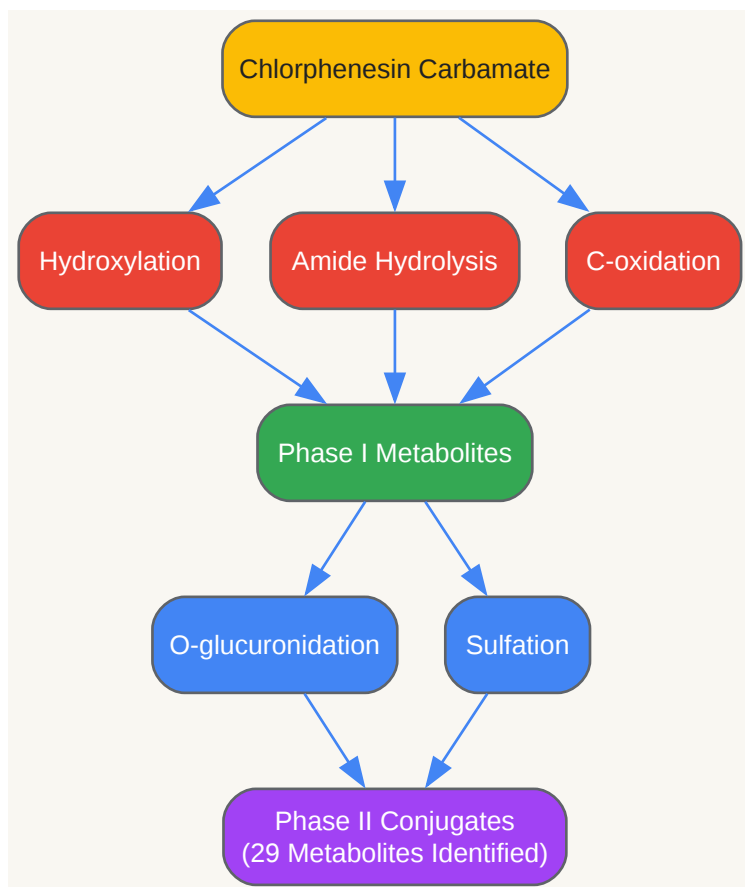
### Bioequivalence Study Design for Methocarbamol Pharmacokinetics

Modern, rigorous pharmacokinetic data for methocarbamol comes from bioequivalence studies.

- **Study Design:** A randomized, open-label, two-period, two-sequence crossover trial is standard. [3] [7] Healthy volunteers receive a single dose of either test or reference formulation, followed by a washout period, then the alternative formulation. [3]
- **Dosing and Sampling:** Subjects fast before taking a single oral dose (e.g., 1500 mg). Blood samples are collected at numerous time points (e.g., 19-20 time points over 10-16 hours) to define the concentration-time curve. [3] [7]
- **Bioanalytical Method:** Plasma concentrations of methocarbamol are quantified, typically using methods like **ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS)**. [4]
- **Pharmacokinetic Analysis:** Non-compartmental analysis is used to calculate key parameters like  $C_{max}$ ,  $T_{max}$ ,  $AUC_{0-t}$ ,  $AUC_{0-\infty}$ , and elimination half-life from the concentration-time data. [3]

## Metabolic Pathways of Chlorphenesin Carbamate

The following diagram illustrates the complex metabolic fate of **chlorphenesin carbamate**, as revealed by recent research.



[Click to download full resolution via product page](#)

The search indicates that while a direct comparative pharmacokinetic study was conducted in 1971, its full data is inaccessible [1]. For contemporary research, the following points are key:

- **For Chlorphenesin Carbamate:** The most significant advance is the detailed mapping of its metabolic profile [4]. Researchers should focus on metabolites **M9 and M10** as potential long-term biomarkers and be aware of the WADA-prohibited metabolite **4-CPA** [4].
- **For Methocarbamol:** Recent high-quality bioequivalence studies provide reliable, modern pharmacokinetic parameters [3] [7]. Its short half-life supports its classification for short-term use [2].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. of Comparative and... pharmacokinetics chlorphenesin carbamate [pubmed.ncbi.nlm.nih.gov]
2. Methocarbamol - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
3. Bioequivalence Study of Two Oral Methocarbamol ... [pmc.ncbi.nlm.nih.gov]
4. Detection and Identification of New Chlorphenesin ... [pubmed.ncbi.nlm.nih.gov]
5. - Wikipedia Methocarbamol [en.wikipedia.org]
6. DISTRIBUTION AND METABOLISM OF METHOCARBAMOL [sciencedirect.com]
7. Thieme E-Journals - Arzneimittelforschung / Volltext [thieme-connect.com]

To cite this document: Smolecule. [chlorphenesin carbamate vs methocarbamol pharmacokinetics comparative]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b523545#chlorphenesin-carbamate-vs-methocarbamol-pharmacokinetics-comparative>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)